

# An In-depth Technical Guide to Butyldichloroborane

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## Compound of Interest

Compound Name: Butyldichloroborane

Cat. No.: B081840

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This guide provides a comprehensive overview of **butyldichloroborane**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development who require detailed technical information, including its chemical properties, synthesis protocols, and reaction pathways.

## Core Properties of Butyldichloroborane

**Butyldichloroborane** is an organoboron compound with significant applications in organic chemistry, primarily as a Lewis acid and an intermediate in the synthesis of other organoboranes. Its reactivity is characterized by the presence of a boron atom bonded to a butyl group and two chlorine atoms.

### Quantitative Data Summary

The fundamental chemical and physical properties of **butyldichloroborane** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>9</sub> BCl <sub>2</sub> [1][2][3][4]
Molecular Weight	138.83 g/mol [1][2][3][4]
CAS Number	14090-22-3[1][2][3][4]
Boiling Point	68-70 °C[1][3][4]
Density	0.714 g/mL at 25 °C[3][4]

## Experimental Protocols

The following section details a common experimental protocol for the synthesis of **butyldichloroborane**. This method is widely cited and provides a reliable pathway to obtain the compound.

### Synthesis of **Butyldichloroborane** from Tetrabutyltin and Boron Trichloride

This protocol describes the reaction of tetrabutyltin with boron trichloride to yield **butyldichloroborane** and tributyltin chloride.

#### Materials:

- Tetrabutyltin (Bu<sub>4</sub>Sn)
- Boron trichloride (BCl<sub>3</sub>)
- Anhydrous solvent (e.g., pentane or heptane)
- Inert atmosphere apparatus (e.g., Schlenk line or glovebox)
- Distillation apparatus

#### Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve tetrabutyltin in an anhydrous solvent in a reaction flask equipped with a magnetic stirrer and a dropping funnel.

- Cool the solution to the desired reaction temperature, typically between -78 °C and 0 °C.
- Slowly add a solution of boron trichloride in the same solvent to the stirred solution of tetrabutyltin via the dropping funnel. The molar ratio of reactants should be carefully controlled.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified period to ensure the reaction goes to completion.
- Monitor the progress of the reaction using appropriate analytical techniques, such as NMR spectroscopy.
- Upon completion, the solvent and any volatile byproducts are removed under reduced pressure.
- The desired **butyldichloroborane** is then isolated from the tributyltin chloride byproduct by fractional distillation.

## Logical Workflow for Synthesis

The logical steps involved in the synthesis of **butyldichloroborane** are illustrated in the following diagram. This workflow highlights the key stages from reactant preparation to final product isolation.

Caption: Synthesis workflow for **butyldichloroborane**.

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## References

1. 14090-22-3 CAS MSDS (BUTYLDICHLOROBORANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
2. BUTYLDICHLOROBORANE CAS#: 14090-22-3 [amp.chemicalbook.com]

- 3. BUTYLDICHLOROBORANE Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. BUTYLDICHLOROBORANE | 14090-22-3 [amp.chemicalbook.com]
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